

Application of N-nitroso-nintedanib certified reference material in quality control.

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Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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Application Note and Protocol

Introduction

Nintedanib is a potent small molecule tyrosine kinase inhibitor used in the treatment of idiopathic pulmonary fibrosis (IPF), certain types of non-small cell lung cancer, and systemic sclerosis-associated interstitial lung disease. Its mechanism of action involves the inhibition of multiple receptor tyrosine kinases, including platelet-derived growth factor receptor (PDGFR), fibroblast growth factor receptor (FGFR), and vascular endothelial growth factor receptor (VEGFR).

Recently, the presence of nitrosamine impurities in pharmaceutical products has become a significant concern for global regulatory agencies due to their potential carcinogenic effects.^[1]

N-nitroso-nintedanib is a potential nitrosamine impurity that can form during the synthesis or storage of nintedanib. Regulatory bodies like the U.S. Food and Drug Administration (FDA) and

the European Medicines Agency (EMA) have issued stringent guidelines for the control of nitrosamine impurities in drug substances and products.[2][3][4]

This document provides a detailed application note and protocol for the use of **N-nitroso-nintedanib** certified reference material (CRM) in the quality control of nintedanib. The use of a CRM is essential for the development, validation, and routine application of analytical methods to ensure the accurate quantification of this impurity, thereby guaranteeing the safety and quality of the final drug product.[5][6] The U.S. FDA has set an Acceptable Intake (AI) limit for **N-nitroso-nintedanib** at 1500 ng/day.[5]

Experimental Protocols

High-Performance Liquid Chromatography with Tandem Mass Spectrometry (HPLC-MS/MS) Method for Quantification of N-nitroso-nintedanib

This protocol describes a sensitive and selective HPLC-MS/MS method for the determination of **N-nitroso-nintedanib** in nintedanib drug substance. The use of the **N-nitroso-nintedanib** CRM is critical for the preparation of calibration standards and quality control samples.

2.1.1. Materials and Reagents

- **N-nitroso-nintedanib** Certified Reference Material (CRM)
- Nintedanib Drug Substance (for spiking experiments)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Volumetric flasks and pipettes
- HPLC vials

2.1.2. Instrumentation

- HPLC system with a binary pump, autosampler, and column oven
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

2.1.3. Chromatographic and Mass Spectrometric Conditions

Parameter	Condition
HPLC Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Elution	0-1 min: 10% B; 1-5 min: 10-90% B; 5-6 min: 90% B; 6-6.1 min: 90-10% B; 6.1-8 min: 10% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
Multiple Reaction Monitoring (MRM) Transitions	N-nitroso-nintedanib: m/z 569.3 -> 484.3 (Quantifier), m/z 569.3 -> 113.1 (Qualifier)
Dwell Time	100 ms
Collision Energy	Optimized for each transition
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C

2.1.4. Preparation of Standard and Sample Solutions

- **Standard Stock Solution (100 µg/mL):** Accurately weigh and dissolve an appropriate amount of **N-nitroso-nintedanib** CRM in methanol.
- **Working Standard Solutions:** Prepare a series of calibration standards by diluting the stock solution with a 50:50 mixture of Mobile Phase A and B to achieve concentrations ranging from 0.5 ng/mL to 100 ng/mL.
- **Sample Solution (1 mg/mL of Nintedanib):** Accurately weigh and dissolve 10 mg of nintedanib drug substance in 10 mL of the 50:50 mobile phase mixture.

2.1.5. Method Validation

The analytical method should be validated according to ICH Q2(R1) guidelines, including the following parameters:

- **Specificity:** Analyze blank samples, nintedanib solution, and nintedanib solution spiked with **N-nitroso-nintedanib** to ensure no interference at the retention time of the analyte.
- **Linearity:** Analyze the calibration standards in triplicate to demonstrate a linear relationship between concentration and response.
- **Accuracy (Recovery):** Spike known amounts of **N-nitroso-nintedanib** CRM into the nintedanib sample solution at three different concentration levels (e.g., 50%, 100%, and 150% of the specification limit).
- **Precision (Repeatability and Intermediate Precision):** Analyze multiple preparations of a spiked sample on the same day and on different days.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** Determine the lowest concentration of the analyte that can be reliably detected and quantified.

Data Presentation

The following tables summarize the expected quantitative data from the method validation experiments.

Table 1: Linearity of **N-nitroso-nintedanib**

Concentration (ng/mL)	Mean Peak Area (n=3)	%RSD
0.5	1,250	2.1
1.0	2,480	1.8
5.0	12,350	1.5
10.0	24,900	1.2
25.0	62,100	1.0
50.0	124,500	0.8
100.0	248,900	0.9
Correlation Coefficient (r^2)	>0.999	

Table 2: Accuracy (Recovery) of N-nitroso-nintedanib

Spiked Level	Amount Spiked (ng/mL)	Amount Found (ng/mL, mean, n=3)	Recovery (%)	%RSD
50%	5.0	4.95	99.0	1.7
100%	10.0	10.12	101.2	1.3
150%	15.0	14.88	99.2	1.5

Table 3: Precision of the Method

Parameter	Concentration (ng/mL)	Mean Measured Concentration (ng/mL)	%RSD
Repeatability (n=6)	10.0	10.05	1.4
Intermediate Precision (n=6)	10.0	9.98	1.9

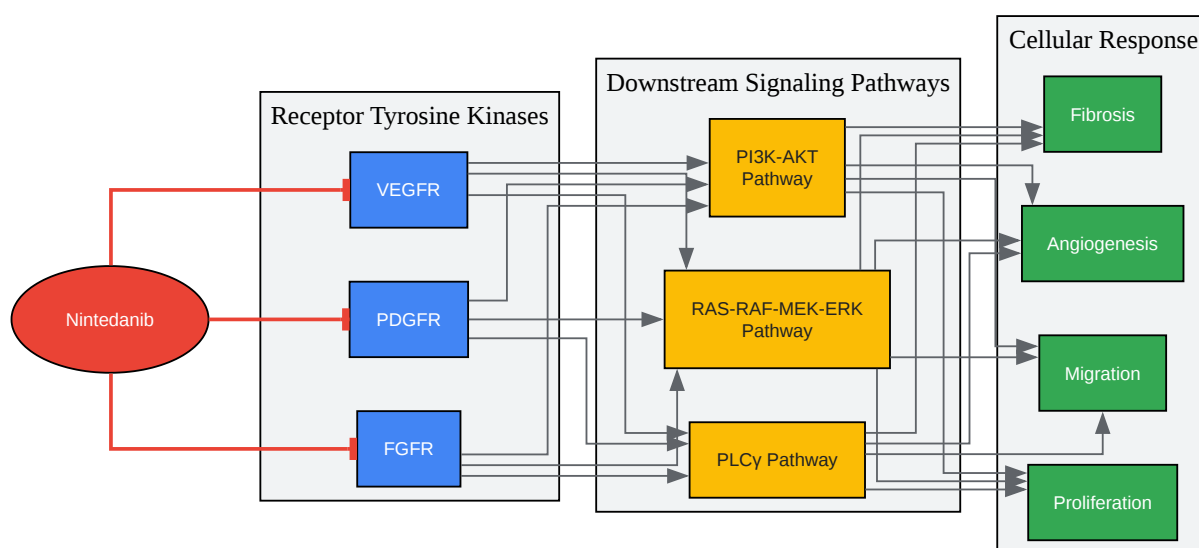
Table 4: LOD and LOQ

Parameter	Value (ng/mL)
Limit of Detection (LOD)	0.15
Limit of Quantification (LOQ)	0.5

Visualizations

Nintedanib Signaling Pathway

Nintedanib exerts its therapeutic effect by inhibiting key signaling pathways involved in cell proliferation, migration, and fibrosis. The following diagram illustrates the primary pathways targeted by nintedanib.

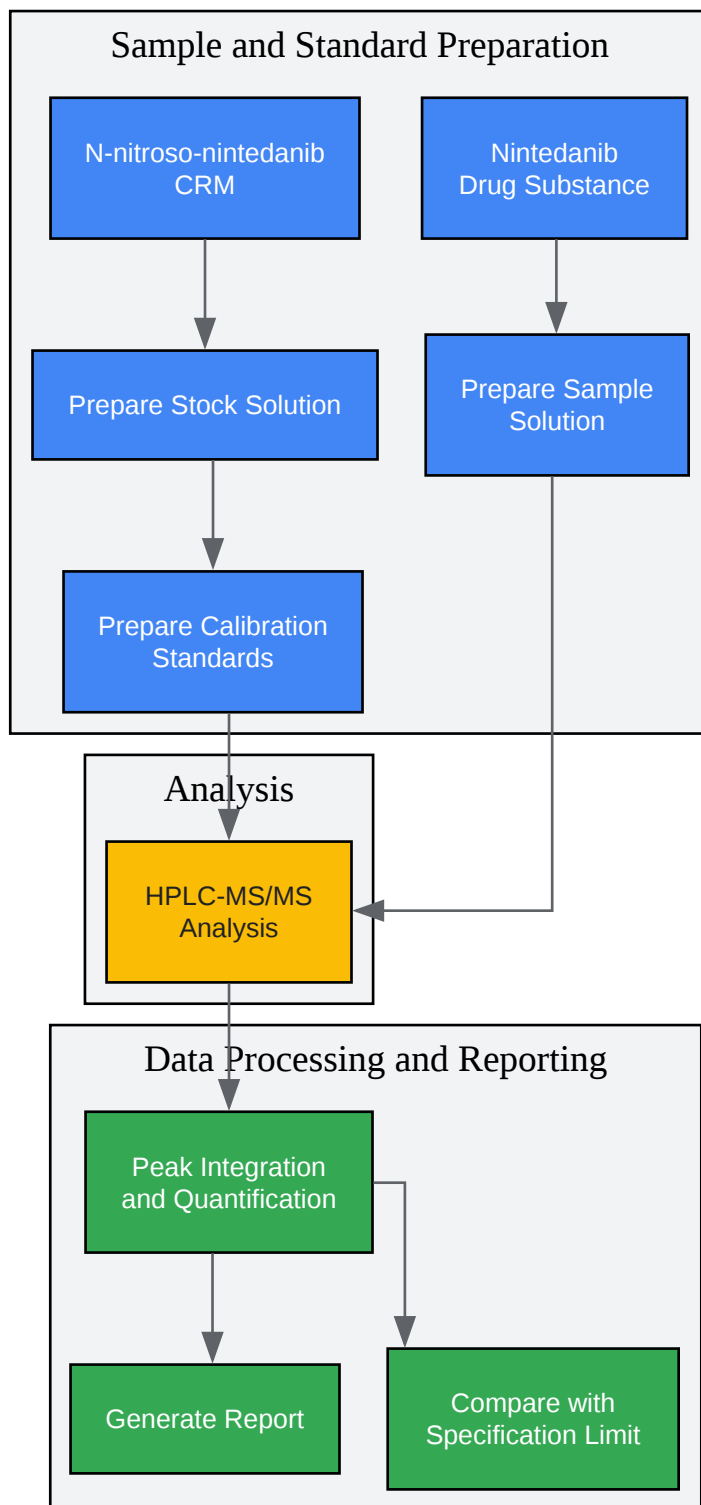


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Nintedanib inhibits key receptor tyrosine kinases.

Experimental Workflow for Quality Control

The following diagram outlines the logical workflow for the quality control analysis of **N-nitroso-nintedanib** in a drug substance sample.



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Workflow for **N-nitroso-nintedanib** QC analysis.

Conclusion

The use of **N-nitroso-nintedanib** certified reference material is indispensable for the accurate and reliable quantification of this potential genotoxic impurity in nintedanib drug substance and finished products. The detailed HPLC-MS/MS method and validation protocol provided herein offer a robust framework for quality control laboratories to ensure that nintedanib-containing medicines meet the stringent safety standards set by regulatory authorities. The implementation of such analytical procedures is crucial for patient safety and regulatory compliance.

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